

# Unveiling the Molecular Weight of 5-Methyl-3-heptanone: A Technical Guide

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## Compound of Interest

Compound Name: 5-Methyl-3-heptanone

Cat. No.: B146453

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This technical guide provides a comprehensive overview of the molecular weight of **5-Methyl-3-heptanone**, an organic compound of interest in various chemical and pharmaceutical research fields. This document outlines the theoretical calculation of its molecular weight and details the experimental methodology for its empirical determination, adhering to rigorous scientific standards.

## Quantitative Data Summary

The molecular weight of a compound is a fundamental physical property, crucial for reaction stoichiometry, analytical characterization, and pharmacokinetic profiling. The table below summarizes the elemental composition and calculated molecular weight of **5-Methyl-3-heptanone**.

| Constituent Element | Symbol | Atomic Count | Standard Atomic Weight (amu) | Total Mass (amu) |
|---------------------|--------|--------------|------------------------------|------------------|
| Carbon              | C      | 8            | 12.011                       | 96.088           |
| Hydrogen            | H      | 16           | 1.008                        | 16.128           |
| Oxygen              | O      | 1            | 15.999                       | 15.999           |
| Total               |        | 128.215      |                              |                  |

Note: The total molecular weight is derived from the sum of the masses of its constituent atoms. The molecular formula for **5-Methyl-3-heptanone** is C<sub>8</sub>H<sub>16</sub>O[1][2][3][4]. The standard atomic weights are based on IUPAC recommendations[5][6][7]. The experimentally determined molecular weight is often cited as 128.21 g/mol or 128.22 g/mol [1][2][3][4].

## Experimental Protocol: Molecular Weight Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique ideal for the separation, identification, and molecular weight determination of volatile and semi-volatile organic compounds such as **5-Methyl-3-heptanone**.

### Principle

The sample is first vaporized and separated into its components in the gas chromatograph. The separated components then enter the mass spectrometer, where they are ionized, and the resulting ions are sorted based on their mass-to-charge ratio (m/z). The molecular ion peak in the mass spectrum corresponds to the molecular weight of the compound.

### Methodology

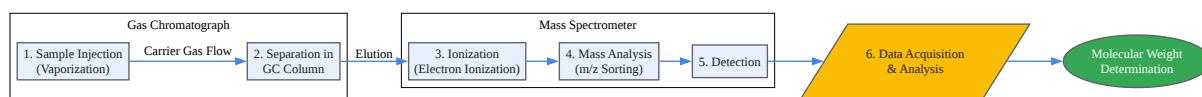
- Sample Preparation: A dilute solution of **5-Methyl-3-heptanone** is prepared in a volatile organic solvent (e.g., dichloromethane or hexane). The concentration should be optimized to avoid column overloading and detector saturation.
- Gas Chromatography (GC) Separation:
  - Injection: A small volume (typically 1  $\mu$ L) of the prepared sample is injected into the heated inlet of the gas chromatograph. The high temperature of the inlet port ensures the rapid volatilization of the sample.
  - Separation: The vaporized sample is carried by an inert carrier gas (e.g., helium or nitrogen) through a capillary column. The column is coated with a stationary phase that interacts with the sample components to varying degrees, leading to their separation

based on boiling points and polarity. Lower molecular weight compounds tend to elute from the column faster than those with higher molecular weights.

- Mass Spectrometry (MS) Analysis:
  - Ionization: As the separated components elute from the GC column, they enter the ion source of the mass spectrometer. Electron Ionization (EI) is a common method where the molecules are bombarded with a high-energy electron beam. This process dislodges an electron from the molecule, forming a positively charged molecular ion ( $M^+$ ).
  - Mass Analysis: The newly formed ions are accelerated into a mass analyzer (e.g., a quadrupole). The mass analyzer filters the ions based on their mass-to-charge ratio ( $m/z$ ).
  - Detection: An electron multiplier detects the filtered ions. The signal is amplified and sent to a data system.
- Data Analysis: The output is a mass spectrum, which is a plot of ion abundance versus  $m/z$ . The peak with the highest  $m/z$  value that is not an isotope peak typically represents the molecular ion ( $M^+$ ), and its  $m/z$  value corresponds to the molecular weight of the compound. For **5-Methyl-3-heptanone**, a prominent peak at  $m/z$  128 would be expected.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the Gas Chromatography-Mass Spectrometry (GC-MS) workflow for the determination of the molecular weight of **5-Methyl-3-heptanone**.



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Caption: Workflow for Molecular Weight Determination using GC-MS.

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## References

- 1. GC-MS Sample Preparation | Thermo Fisher Scientific - US [thermofisher.com]
- 2. m.youtube.com [m.youtube.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. agilent.com [agilent.com]
- 5. US7309608B2 - Method of analysis of aldehyde and ketone by mass spectrometry - Google Patents [patents.google.com]
- 6. youtube.com [youtube.com]
- 7. mdpi.com [mdpi.com]
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